

# Safe Disposal of 8-Bromooctanoic Acid: A Procedural Guide

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## Compound of Interest

Compound Name: 8-Bromooctanoic acid

Cat. No.: B104365

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The proper disposal of **8-Bromooctanoic acid** is critical to ensure laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for researchers, scientists, and drug development professionals to handle and dispose of this corrosive material responsibly. Adherence to these protocols is essential to minimize risks and comply with regulatory standards.

**8-Bromooctanoic acid** is classified as a corrosive material that can cause severe skin burns and eye damage, as well as respiratory irritation.<sup>[1][2]</sup> Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical.

## Key Safety and Physical Data

A summary of essential quantitative data for **8-Bromooctanoic acid** is provided in the table below for quick reference. This information is critical for safe handling and storage.

Property	Value	Source(s)
Molecular Formula	C8H15BrO2	[3]
Molecular Weight	223.11 g/mol	[3]
Appearance	White to cream crystalline powder	[4]
Melting Point	35-37 °C (lit.)	
Boiling Point	147-150 °C at 2 mmHg (lit.)	
Flash Point	> 110 °C (> 230 °F)	[4]
NFPA Rating (est.)	Health: 3; Flammability: 1; Instability: 0	[1][4]
Storage Temperature	Refrigerated (0-10°C)	[5]

## Disposal Protocol for 8-Bromooctanoic Acid

The following protocol outlines the necessary steps for the safe disposal of **8-Bromooctanoic acid**. This procedure should be performed in a designated waste handling area, preferably within a chemical fume hood.

### 1. Personal Protective Equipment (PPE) and Safety Precautions:

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield. Standard safety glasses are not sufficient.
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes. Ensure full skin coverage.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors and acid gases.[1][3]
- **Ventilation:** Handle the material exclusively within a certified chemical fume hood to avoid inhalation of dust or vapors.[2][4]

- Emergency Equipment: Ensure an eyewash station and a safety shower are readily accessible.[\[1\]](#)[\[4\]](#)

## 2. Waste Characterization and Segregation:

- Hazardous Waste Determination: Chemical waste generators are responsible for determining if a discarded chemical is classified as a hazardous waste according to local, state, and federal regulations (e.g., US EPA 40 CFR Parts 261.3).[\[4\]](#) **8-Bromooctanoic acid** is a corrosive solid and should be treated as hazardous waste.
- Segregation: Do not mix **8-Bromooctanoic acid** waste with other waste streams, especially incompatible materials such as strong reducing agents or oxidizing agents.[\[2\]](#)

## 3. Spill Management:

- Containment: In the event of a spill, evacuate the immediate area if necessary.
- Cleanup: For small spills, carefully sweep or vacuum the solid material.[\[4\]](#) Avoid generating dust.[\[4\]](#) Place the collected material into a suitable, labeled, and sealed container for disposal.
- Decontamination: Clean the spill area with an appropriate solvent (e.g., soap and water), followed by a final rinse with water. Collect all cleaning materials as hazardous waste.

## 4. Waste Collection and Storage:

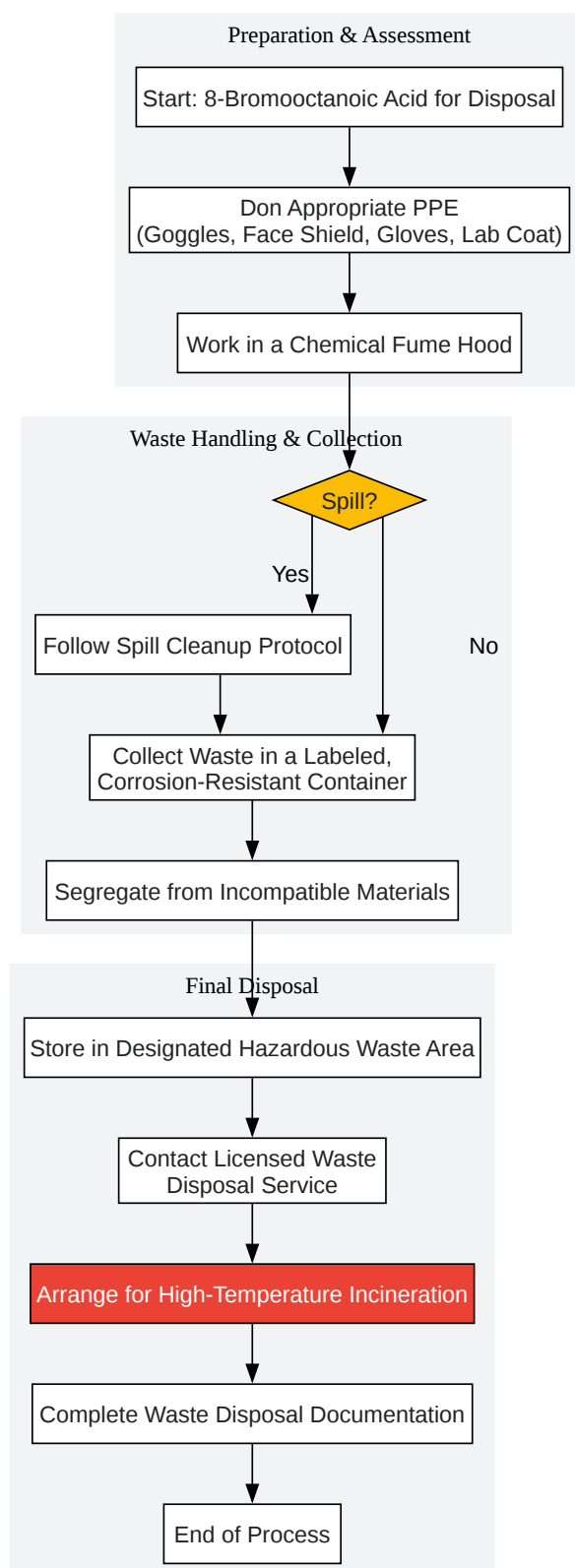
- Container: Place solid **8-Bromooctanoic acid** waste into a clearly labeled, sealable, and corrosion-resistant container.[\[5\]](#)
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name ("**8-Bromooctanoic acid**"), and the associated hazards (e.g., "Corrosive").
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[1\]](#)[\[4\]](#) The storage area should be a designated hazardous waste accumulation site.

## 5. Final Disposal:

- Professional Disposal Service: Contact a licensed professional waste disposal company to arrange for the pickup and disposal of the **8-Bromooctanoic acid** waste.<sup>[3]</sup> Do not attempt to dispose of this chemical down the drain or in regular trash.
- Incineration: The recommended method of disposal is through a chemical incinerator equipped with an afterburner and scrubber.<sup>[3]</sup>
- Documentation: Maintain all records of waste characterization, storage, and disposal in accordance with institutional and regulatory requirements.

## Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **8-Bromooctanoic acid**.



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Caption: Workflow for the safe disposal of **8-Bromooctanoic acid**.

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